

Application Notes and Protocols for F-1465 Solution Preparation

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Compound of Interest

Compound Name: FPI-1465
Cat. No.: B15567690

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Introduction

FPI-1465 is a potent, dual-action inhibitor belonging to the diazabicyclooctane (DBO) class of compounds. It targets both serine- β -lactamases and penicillin-binding proteins (PBPs).[1] This dual-targeting mechanism makes **FPI-1465** a significant compound for combating bacterial resistance.[1] It works by inactivating the primary mechanisms of β -lactam antibiotic degradation while also directly inhibiting enzymes essential for bacterial cell wall synthesis.[1] These application notes provide detailed protocols for the preparation of **FPI-1465** solutions for in vitro and in vivo research applications.

Data Presentation: Quantitative Summary

The following tables summarize key quantitative data for the preparation and storage of **FPI-1465** solutions.

Table 1: Physicochemical Properties and Storage Recommendations

Property	Value	Source
Molecular Formula	C₁₁H₁₈N₄O₇S	[2][3]
Molecular Weight	350.35 g/mol	[2][3]
Appearance	Lyophilized powder	[4]
Storage (Powder)	-20°C for up to 3 years	[5][6]

| Storage (in Solvent) | -80°C for up to 1 year |[5] |

Table 2: Solution Preparation Parameters

Parameter	Recommendation	Notes
Primary Solvent	Dimethyl Sulfoxide (DMSO)	[5][7]
Stock Solution Conc.	10 mM (common starting point)	[4][5]
Final DMSO Conc. (in vitro)	< 0.5% (v/v)	[8][9]
In Vivo Formulation	5% DMSO, 30% PEG300, 65% Saline	[5]

| Working Solution Prep. | Dilute stock solution in assay buffer or culture medium immediately before use. |[4] |

Experimental Protocols

Protocol 1: Preparation of 10 mM FPI-1465 Stock Solution in DMSO

This protocol details the steps for reconstituting lyophilized **FPI-1465** powder to create a high-concentration stock solution, which is essential for subsequent experimental dilutions.

Materials:

- **FPI-1465** lyophilized powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes (1.5 mL)
- Calibrated precision pipettes and sterile tips
- Vortex mixer

Procedure:

- **Equilibration:** Before opening, allow the vial of **FPI-1465** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect compound stability.
- **Weighing:** In a certified chemical fume hood, carefully weigh the desired amount of **FPI-1465** powder into a sterile microcentrifuge tube.^[10] For example, to prepare 1 mL of a 10 mM solution, weigh out 3.50 mg of **FPI-1465** (Mass = 10 mmol/L * 1 mL * 350.35 g/mol * 1/1000 L/mL = 3.50 mg).
- **Solvent Addition:** Add the calculated volume of DMSO to the tube.^[5] For the example above, add 1 mL of DMSO.
- **Dissolution:** Securely cap the tube and vortex the solution for 1-2 minutes until the **FPI-1465** powder is completely dissolved.^[5] If necessary, gentle warming in a 37°C water bath can aid dissolution, but prolonged heating should be avoided.^[11]
- **Aliquoting and Storage:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile tubes.^{[5][11]} Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.^[10] Store the aliquots at -80°C for long-term stability.^[5]

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer or cell culture medium for use in experiments such as cell-based assays or enzyme inhibition studies.

Materials:

- 10 mM **FPI-1465** stock solution in DMSO
- Sterile aqueous buffer (e.g., PBS, pH 7.4) or cell culture medium
- Sterile microcentrifuge tubes or 96-well plates

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **FPI-1465** stock solution at room temperature.
- Serial Dilution (Recommended): To avoid precipitation, it is best to perform initial serial dilutions in DMSO before the final dilution into the aqueous medium.[7]
- Final Dilution: Slowly add the **FPI-1465**/DMSO solution to the aqueous buffer or medium while gently vortexing or mixing.[5] The final concentration of DMSO in the assay should be kept low, typically below 0.5%, to avoid solvent-induced toxicity or off-target effects.[6][9]
- Immediate Use: Aqueous working solutions of **FPI-1465** should be prepared fresh immediately before each experiment, as stability in aqueous media can be limited.[7]

Protocol 3: Preparation of Formulation for In Vivo Studies

This protocol provides an example of a common vehicle formulation for administering **FPI-1465** in animal models. The optimal formulation may require adjustment based on the specific animal model and experimental design.

Materials:

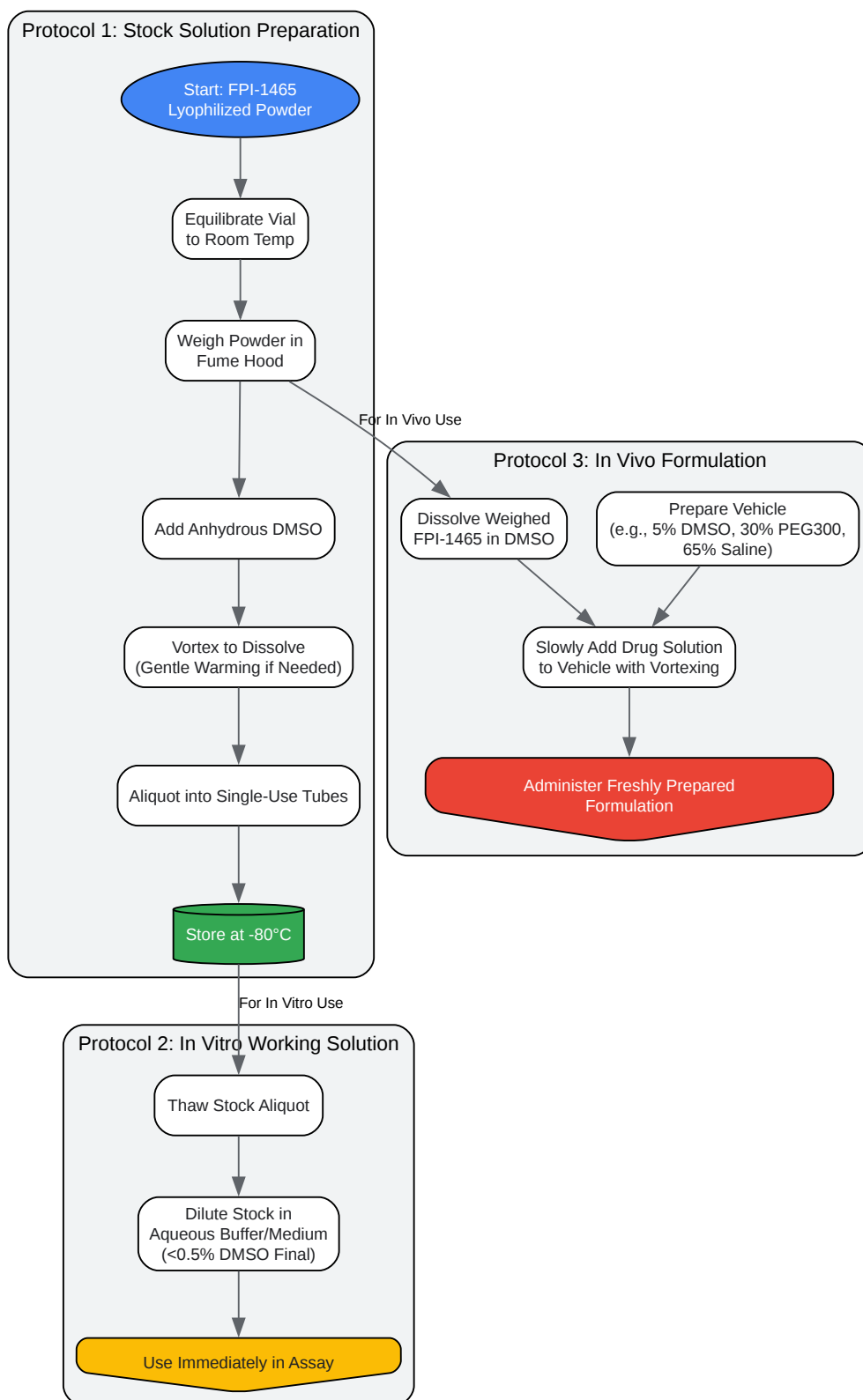
- **FPI-1465** powder
- Dimethyl Sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Sterile Saline (0.9% NaCl) or Phosphate Buffered Saline (PBS)

- Sterile tubes

Procedure:

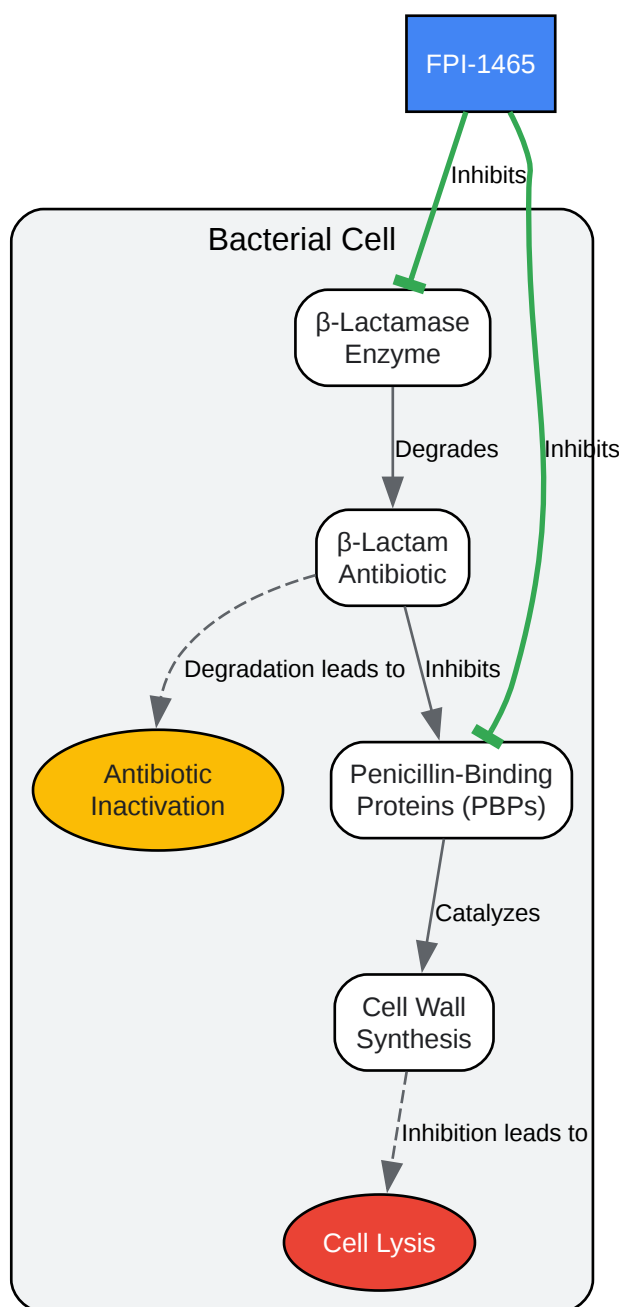
- Initial Dissolution: Dissolve the required amount of **FPI-1465** powder in DMSO to create a concentrated solution.
- Vehicle Preparation: In a separate sterile tube, prepare the vehicle by mixing the components in the desired ratio. A common formulation consists of 5% DMSO, 30% PEG300, and 65% saline.[5] For example, to prepare 10 mL of vehicle, mix 0.5 mL of DMSO, 3.0 mL of PEG300, and 6.5 mL of saline.
- Final Formulation: While vortexing the vehicle, slowly add the **FPI-1465**/DMSO solution to the vehicle to ensure a homogenous mixture.[5]
- Administration: The final formulation should be prepared fresh on the day of administration to the animals.[5] It is advisable to perform a small-scale solubility test before preparing a large batch.

Visualizations



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Caption: Experimental workflow for the preparation of **FPI-1465** solutions.



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Caption: Dual-action mechanism of **FPI-1465** on bacterial targets.

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